2-Bromo-3-cyclopropoxybenzaldehyde: A Technical Guide to Synthesis, Properties, and Applications

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Compound of Interest

Compound Name:	*2-Bromo-3-cyclopropoxybenzaldehyde*
Cat. No.:	*B13242730*

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Executive Summary

In modern medicinal chemistry and advanced organic synthesis, highly functionalized aromatic building blocks are essential for the rapid assembly of complex molecular architectures. **2-Bromo-3-cyclopropoxybenzaldehyde** (CAS: 1243471-22-8) represents a premium bifunctional intermediate[1]. Featuring an electrophilic aldehyde, a cross-coupling-ready aryl bromide, and a lipophilic, metabolically stable cyclopropoxy ether, this compound is heavily utilized in the development of novel active pharmaceutical ingredients (APIs) and specialized materials.

This whitepaper provides an authoritative, in-depth analysis of its physicochemical profile, mechanistic synthesis pathways, and self-validating experimental protocols designed for high-yield laboratory execution.

Physicochemical Profiling & Structural Analysis

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The utility of **2-bromo-3-cyclopropoxybenzaldehyde** stems from its precise orthostatic arrangement of functional groups. The aldehyde group allows for nucleophilic additions, reductive aminations, and olefination reactions. The bromine atom at the 2-position is primed for palladium-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura, Buchwald-Hartwig). Furthermore, the cyclopropoxy group offers a rigid, lipophilic ether linkage that is significantly more resistant to oxidative cleavage by cytochrome P450 enzymes than standard methoxy or ethoxy groups.

Table 1: Quantitative Physicochemical Data

Property	Value
IUPAC Name	2-Bromo-3-cyclopropoxybenzaldehyde
CAS Number	1243471-22-8
Molecular Formula	$C_{10}H_9BrO_2$
Molecular Weight	241.08 g/mol
SMILES String	O=Cc1cccc(OC2CC2)c1Br
Key Functional Groups	Aldehyde (-CHO), Aryl Bromide (-Br), Cyclopropyl Ether (-O-C_3H_5)

Data supported by compound registry databases[2].

Retrosynthetic Strategy & Mechanistic Causality

The synthesis of **2-bromo-3-cyclopropoxybenzaldehyde** is typically achieved via a two-step sequence starting from the readily available 3-hydroxybenzaldehyde.

Step 1: Regioselective Electrophilic Aromatic Bromination

The initial step requires the regioselective bromination of 3-hydroxybenzaldehyde to yield 2-bromo-3-hydroxybenzaldehyde. The phenolic hydroxyl group is strongly activating and directs electrophilic substitution to the ortho and para positions. To force the substitution into the sterically hindered 2-position (between the hydroxyl and the meta-directing aldehyde),

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elemental bromine is utilized in the presence of iron powder and sodium acetate within a glacial acetic acid medium[3].

Causality: Iron acts as a Lewis acid catalyst, generating the highly active bromonium ion (

) in situ. Sodium acetate is a critical additive; it acts as a buffer to neutralize the hydrobromic acid (HBr) byproduct. Without this buffer, the highly acidic environment could lead to unwanted side reactions, over-bromination, or degradation of the aldehyde[4].

Step 2: Williamson Etherification

The intermediate 2-bromo-3-hydroxybenzaldehyde is subjected to a Williamson ether synthesis using cyclopropyl bromide.

Causality: Potassium carbonate (

) is selected as the base because its mild nature is sufficient to deprotonate the phenol (

) without triggering aldol condensation of the aldehyde. N,N-Dimethylformamide (DMF) is used as a polar aprotic solvent to solvate the potassium cations, leaving the phenoxide anion highly nucleophilic. Because cyclopropyl halides are notoriously slow in

reactions due to ring strain and steric hindrance, elevated temperatures (approx. 120°C) are strictly required to drive the reaction to completion[5].

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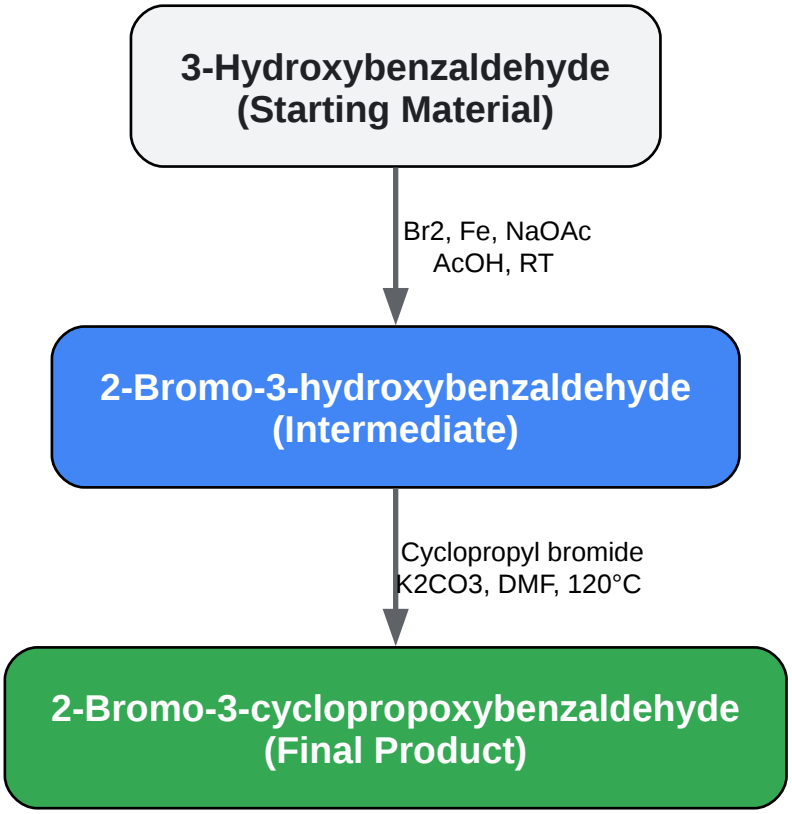

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Two-step synthesis pathway of **2-bromo-3-cyclopropoxybenzaldehyde**.

Self-Validating Experimental Methodologies

To ensure scientific integrity, the following protocols are designed as self-validating systems. Progression to the next step is contingent upon specific analytical validation checkpoints.

Protocol A: Synthesis of 2-Bromo-3-hydroxybenzaldehyde

- Setup: Suspend 3-hydroxybenzaldehyde (1.0 eq), iron powder (0.075 eq), and sodium acetate (2.0 eq) in glacial acetic acid under an inert argon atmosphere[3].
- Reagent Addition: Warm the mixture until a clear solution forms, then cool to room temperature. Slowly add a solution of bromine (1.15 eq) in glacial acetic acid dropwise over 15–20 minutes to control the exothermic reaction[4].

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- Validation Checkpoint 1 (Reaction Monitoring): Stir for 2 hours. Analyze via TLC (Hexane/EtOAc 3:1). The reaction is complete when the starting material spot disappears. If incomplete, continue stirring and re-check.
- Quench & Extraction: Pour the mixture into ice water. Extract the aqueous layer with dichloromethane (3 x 50 mL). Combine the organic phases, wash with saturated

  to remove residual bromine, dry over anhydrous

  , and concentrate in vacuo.
- Purification: Recrystallize the crude residue from dichloromethane to afford 2-bromo-3-hydroxybenzaldehyde[3].
- Validation Checkpoint 2 (Structural Confirmation): Confirm the structure via

  NMR. Ensure the disappearance of the proton signal at the 2-position and verify the presence of the aldehyde proton (

  ppm)[4].

Protocol B: Synthesis of 2-Bromo-3-cyclopropoxybenzaldehyde

- Setup: Dissolve 2-bromo-3-hydroxybenzaldehyde (1.0 eq) in anhydrous DMF. Add finely powdered

  (2.5 eq) and stir for 15 minutes to ensure complete deprotonation[5].
- Alkylation: Add cyclopropyl bromide (1.5 eq) to the phenoxide solution.
- Heating: Heat the sealed reaction vessel to 120°C for 3–5 hours[5].
- Validation Checkpoint 3 (Reaction Monitoring): Monitor via LC-MS. Look for the mass shift from the intermediate (

) to the final product (

).

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- Workup: Cool to room temperature, dilute with brine, and extract with ethyl acetate. Wash the organic layer extensively with water to remove DMF, dry over

  , and concentrate.

- Purification & Final Validation: Purify via silica gel column chromatography. Validate final purity (

) via HPLC and confirm the cyclopropyl protons via

  NMR (multiplets at

  ppm).



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Self-validating experimental workflow for chemical synthesis.

References

- Google Patents - US20130165411A1 - Tricyclic boron compounds for antimicrobial therapy.

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Sources

- 1. 1099608-90-8|4-(2-Bromo-3-methylphenoxy)benzaldehyde|BLD Pharm [bldpharm.com]
- 2. arctomsci.com [arctomsci.com]
- 3. 2-Bromo-3-hydroxybenzaldehyde synthesis - chemicalbook [chemicalbook.com]
- 4. pdf.benchchem.com [pdf.benchchem.com]

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- 5. US20130165411A1 - Tricyclic boron compounds for antimicrobial therapy - Google Patents [patents.google.com]
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